

An In-depth Technical Guide to the Chemical Structure and Properties of Lubiminol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Lubiminol, a vetispirane-type sesquiterpenoid phytoalexin, plays a crucial role in the defense mechanisms of solanaceous plants. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **lubiminol**. Detailed experimental protocols for its elicitation, extraction, and antifungal activity assessment are presented. Furthermore, this guide elucidates the biosynthetic pathway of **lubiminol** and the signaling cascade that triggers its production in response to pathogen attack, visualized through detailed diagrams. This document serves as a critical resource for researchers in natural product chemistry, plant pathology, and drug development seeking to understand and utilize the properties of **lubiminol**.

Chemical Structure and Identification

Lubiminol is a bicyclic sesquiterpenoid characterized by a spiro[4.5]decane core structure. Its systematic IUPAC name is (2R,5S,6S,8S,10R)-8-Hydroxy-10-methyl-2-(1-methylethenyl)spiro[4.5]decane-6-methanol[1]. The chemical structure and key identifiers are summarized below.

Table 1: Chemical Identification of **Lubiminol**



Identifier	Value	
IUPAC Name	(2R,5S,6S,8S,10R)-8-Hydroxy-10-methyl-2-(1-methylethenyl)spiro[4.5]decane-6-methanol[1]	
CAS Number	55784-92-4[1][2]	
Molecular Formula	C15H26O2[1][2]	
SMILES	C[C@@H]1CINVALID-LINK C(=C)C)CO">C@@HO[2]	
InChI	InChI=1S/C15H26O2/c1-10(2)12-4-5-15(8- 12)11(3)6-14(17)7-13(15)9-16/h11-14,16- 17H,1,4-9H2,2- 3H3/t11-,12-,13-,14+,15+/m1/s1[2]	
InChlKey	LOLOOEMMLLRJKC-ZSAUSMIDSA-N[2]	

Physicochemical Properties

The physicochemical properties of **lubiminol** are essential for its isolation, characterization, and formulation. While experimental data for some properties like melting and boiling points are not readily available in the cited literature, computed properties and known solubility are presented below.

Table 2: Physicochemical Properties of Lubiminol



Property	Value	Source
Molecular Weight	238.37 g/mol	[1][2]
Exact Mass	238.1933 u	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
XLogP3-AA	3.5	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	3	PubChem

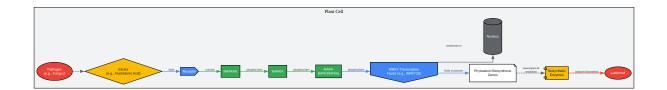
Biological Properties and Signaling Pathways

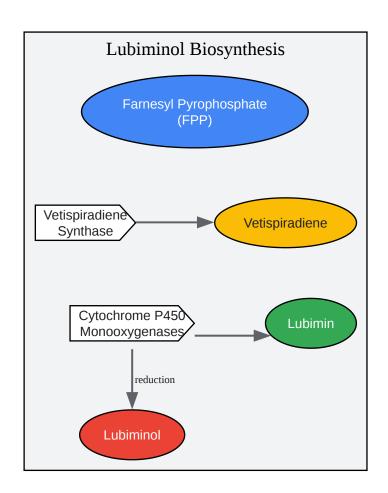
Lubiminol is a phytoalexin, a class of antimicrobial compounds produced by plants in response to pathogen attack[3]. It exhibits antifungal activity, contributing to the plant's defense system. The production of **lubiminol** is not constitutive but is induced upon recognition of pathogen-associated molecular patterns (PAMPs) or elicitors.

Phytoalexin Induction Signaling Pathway

The induction of **lubiminol** biosynthesis is triggered by a complex signaling cascade initiated by the plant's recognition of a pathogen. This process involves a series of intracellular events, including the activation of a Mitogen-Activated Protein Kinase (MAPK) cascade and the subsequent activation of WRKY transcription factors, which regulate the expression of phytoalexin biosynthetic genes.







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